

9-Bromofluorene: A Comprehensive Technical Guide to its Chemical Properties and Reactivity

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Compound of Interest

Compound Name: 9-Bromofluorene

Cat. No.: B049992

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Introduction

9-Bromofluorene is an aromatic organic compound that serves as a crucial building block in organic synthesis and materials science.^[1] Its utility is primarily derived from the reactivity of the bromine atom at the 9-position, making it a valuable precursor for a wide array of functionalized fluorene derivatives.^[1] This technical guide provides an in-depth overview of the chemical properties and reactivity of **9-bromofluorene**, complete with quantitative data, detailed experimental protocols, and visualizations of key chemical processes.

Chemical and Physical Properties

9-Bromofluorene is a yellow to beige-orange crystalline powder at room temperature.^[2] It is insoluble in water but soluble in many organic solvents.^{[2][3]} It is also sensitive to air and should be stored in an inert atmosphere.^[4]

Table 1: Physical and Chemical Properties of 9-Bromofluorene

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ Br	[4][5][6][7]
Molecular Weight	245.11 g/mol	[4][5][6][8]
Melting Point	101-104 °C (lit.)	[2][4][9]
Boiling Point	288.79 °C (rough estimate)	[2][4]
Density	1.4187 (rough estimate)	[2][4]
Appearance	White to light yellow powder to crystal	[2][4]
Solubility	Insoluble in water	[2][3][4]
CAS Number	1940-57-4	[4][6][7]

Reactivity and Synthetic Applications

The reactivity of **9-bromofluorene** is dominated by the bromine atom at the C9 position, which is benzylic and thus readily participates in various organic reactions.[1]

Nucleophilic Substitution Reactions

The bromine atom in **9-bromofluorene** can be easily displaced by a variety of nucleophiles, including alkoxides, amines, and carbanions.[1] This makes it a versatile substrate for the synthesis of a wide range of 9-substituted fluorene derivatives.[1] For example, reaction with sodium methoxide in methanol yields 9-methoxyfluorene, typically through an S_N2 mechanism.[1]

Grignard Reaction

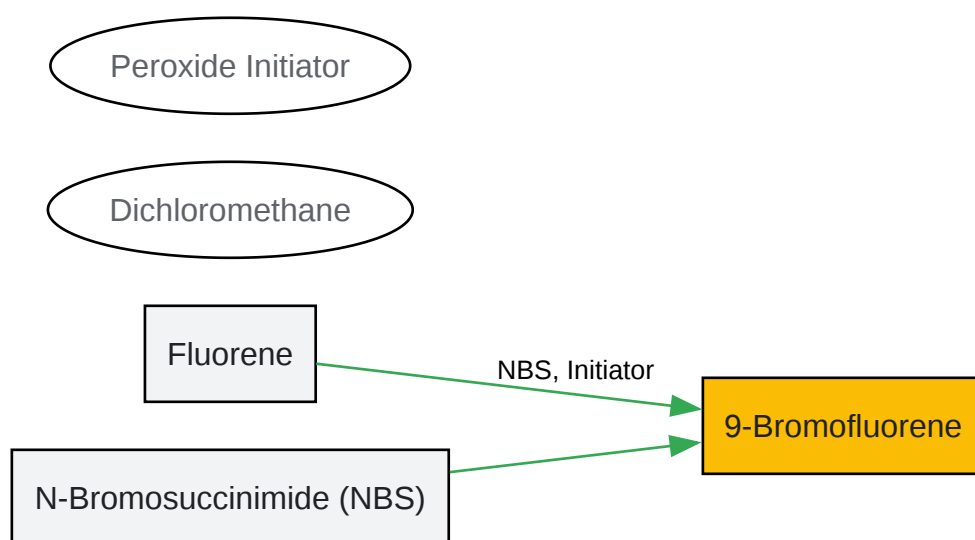
9-Bromofluorene readily reacts with magnesium metal to form the corresponding Grignard reagent, 9-fluorenylmagnesium bromide.[1] This organometallic compound is a source of the nucleophilic fluorenyl anion and is a key intermediate in various carbon-carbon bond-forming reactions.[1] However, the reaction of **9-bromofluorene** with Grignard reagents can be complex, with a competition between simple substitution and the formation of the dimeric product, 9,9'-bifluorenyl.[1]

Metal-Catalyzed Cross-Coupling Reactions

The C-Br bond at the 9-position makes **9-bromofluorene** an excellent substrate for metal-catalyzed cross-coupling reactions such as Suzuki, Stille, and Negishi couplings.[1] These reactions are instrumental in constructing complex π -conjugated systems by linking the fluorene core to other aromatic units, which is of significant interest in the development of organic electronics.[1]

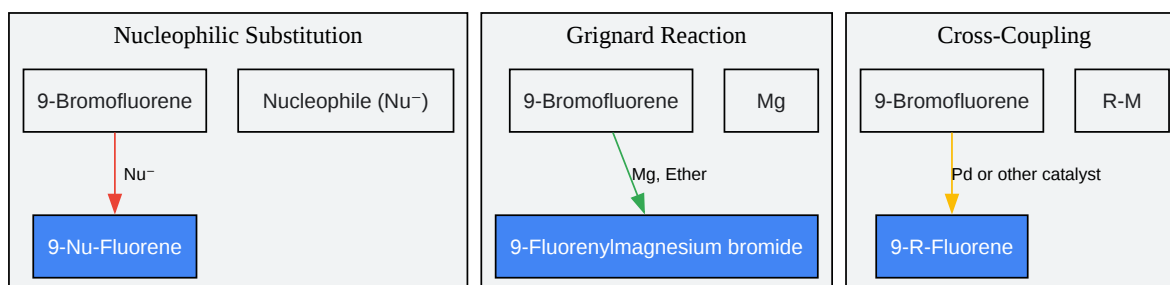
Visualizing the Reactivity of 9-Bromofluorene

The following diagrams illustrate the key reaction pathways involving **9-bromofluorene**.



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Caption: Synthesis of **9-Bromofluorene** from Fluorene.



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Caption: Key Reactions of **9-Bromofluorene**.

Experimental Protocols

Synthesis of 9-Bromofluorene from Fluorene

This protocol describes the free radical bromination of fluorene using N-bromosuccinimide (NBS).[2]

Materials:

- Fluorene (83 mg, 0.5 mmol, 1 eq.)[2]
- N-bromosuccinimide (NBS) (98 mg, 0.55 mmol, 1.1 eq.)[2]
- Dichloromethane (5 mL)[2]
- Peroxide initiator (e.g., benzoyl peroxide, 0.025 mmol, 5 mol%)[2][8]
- Pre-oven dried Schlenk flask[2]

Procedure:

- Dissolve fluorene and N-bromosuccinimide in dichloromethane in the Schlenk flask.[2]
- Add the desired peroxide initiator to the mixture.[2]

- Degas the resulting mixture using the freeze-pump-thaw cycle method (3 cycles).[10]
- Allow the reaction to proceed at room temperature. The reaction progress can be monitored by ^1H NMR.[2]
- Upon completion, the solvent is evaporated under reduced pressure.[8]
- The crude product is then purified by crystallization from methanol to yield **9-bromofluorene** as a yellow solid.[8]

Grignard Reaction of 9-Bromofluorene

This protocol outlines the formation of the Grignard reagent from **9-bromofluorene**.

Materials:

- **9-Bromofluorene**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Flame-dried reaction vessel with a condenser and dropping funnel

Procedure:

- Place magnesium turnings in the flame-dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Dissolve **9-bromofluorene** in anhydrous diethyl ether or THF.
- Add a small portion of the **9-bromofluorene** solution to the magnesium turnings to initiate the reaction. Initiation may be aided by gentle heating or the addition of a small crystal of iodine.
- Once the reaction has started (indicated by bubbling and a cloudy appearance), add the remaining **9-bromofluorene** solution dropwise at a rate that maintains a gentle reflux.

- After the addition is complete, the mixture may be refluxed for a short period to ensure complete reaction.
- The resulting Grignard reagent, 9-fluorenylmagnesium bromide, is a grayish solution and should be used immediately in subsequent reactions.[1]

Conclusion

9-Bromofluorene is a versatile and reactive compound with significant applications in organic synthesis and materials science. Its ability to undergo nucleophilic substitution, form a Grignard reagent, and participate in cross-coupling reactions makes it an invaluable precursor for the synthesis of a wide range of fluorene derivatives. The protocols and data presented in this guide provide a solid foundation for researchers and professionals working with this important chemical intermediate.

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References

1. 9-Bromofluorene | High-Purity Reagent Supplier [benchchem.com]
2. 9-BROMOFLUORENE CAS#: 1940-57-4 [m.chemicalbook.com]
3. Fluorene - Wikipedia [en.wikipedia.org]
4. 9-BROMOFLUORENE price,buy 9-BROMOFLUORENE - chemicalbook [chemicalbook.com]
5. 9-Bromofluorene | C₁₃H₉Br | CID 16024 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. 9-Bromofluorene 98 1940-57-4 [sigmaaldrich.com]
7. 9H-Fluorene, 9-bromo- [webbook.nist.gov]
8. Synthesis routes of 9-Bromofluorene [benchchem.com]
9. scientificlabs.ie [scientificlabs.ie]
10. 9-BROMOFLUORENE | 1940-57-4 [chemicalbook.com]

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